

Application Notes and Protocols: Dissolving and Using Velutin for In Vitro Experiments

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These application notes provide detailed protocols for the dissolution of **Velutin** and its application in common in vitro experimental setups. **Velutin** is a flavonoid compound with demonstrated anti-inflammatory, anti-melanogenic, and potential antiviral properties, making it a compound of interest for various research applications.

Velutin: Physicochemical Properties

Velutin is a flavonoid compound, specifically a flavone, isolated from sources like Korean Mistletoe and açaí fruit.[1][2] Its biological activities include the inhibition of melanin biosynthesis, reduction of osteoclast differentiation, and downregulation of HIF-1α via the NF-κB pathway.[1]

Quantitative Data Summary

A summary of **Velutin**'s key properties is provided in the table below for quick reference.



Property	Value	Source
CAS Number	25739-41-7	[1][3]
Molecular Formula	C17H14O6	
Molecular Weight	314.29 g/mol	-
Solubility	DMSO: 50 mg/mL (159.09 mM)	_
Also soluble in Chloroform, Dichloromethane, Ethyl Acetate, Acetone		_
Storage (Stock Solution)	-20°C for up to 1 month; -80°C for up to 6 months	

Protocol: Preparation of Velutin Stock Solution

Proper dissolution and storage of **Velutin** are critical for obtaining reproducible experimental results. Due to its limited aqueous solubility, a stock solution in an organic solvent is required. Dimethyl sulfoxide (DMSO) is the recommended solvent.

Materials:

- **Velutin** powder (CAS: 25739-41-7)
- Dimethyl sulfoxide (DMSO), cell culture grade
- · Sterile microcentrifuge tubes or vials
- Ultrasonic bath
- Vortex mixer
- Calibrated pipettes

Procedure:



- Weighing Velutin: Accurately weigh the desired amount of Velutin powder in a sterile
 microcentrifuge tube. Perform this in a chemical fume hood using appropriate personal
 protective equipment (PPE).
- Adding Solvent: Add the calculated volume of DMSO to achieve the desired stock concentration. A high concentration stock (e.g., 50 mM or 100 mM) is recommended to minimize the final concentration of DMSO in the cell culture medium. For example, to prepare a 50 mM stock solution from 5 mg of Velutin:
 - Volume (L) = Mass (g) / (Molarity (mol/L) * Molecular Weight (g/mol))
 - \circ Volume (μ L) = (0.005 g / (0.050 mol/L * 314.29 g/mol)) * 1,000,000 = 318.2 μ L of DMSO
- Dissolution: Vortex the solution vigorously. To aid dissolution, briefly heat the tube to 37°C and oscillate in an ultrasonic bath for a few minutes until the solution is clear.
- Sterilization (Optional): If required, the concentrated stock solution can be sterilized by filtering through a 0.22 μm syringe filter compatible with DMSO.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Stock Solution Preparation Table (for 314.29 g/mol MW)

Target Stock Concentration	Volume of DMSO per 1 mg Velutin	Volume of DMSO per 5 mg Velutin	Volume of DMSO per 10 mg Velutin
10 mM	318.2 μL	1.59 mL	3.18 mL
25 mM	127.3 μL	636.4 μL	1.27 mL
50 mM	63.6 μL	318.2 μL	636.4 μL

Protocol: Preparation of Working Solutions for Cell Culture







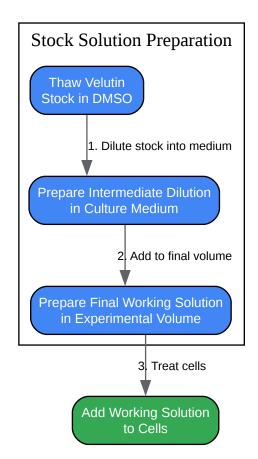
To treat cells, the **Velutin** stock solution must be diluted to the final desired concentration in the cell culture medium. It is crucial to ensure that the final concentration of DMSO does not exceed a level toxic to the specific cell line being used (typically \leq 0.5%, and ideally \leq 0.1%).

Procedure:

- Thaw Stock Solution: Thaw an aliquot of the **Velutin** stock solution at room temperature.
- Serial Dilution (Recommended): To avoid precipitation of the compound, it is best to perform a serial dilution. First, dilute the concentrated stock solution into a small volume of complete cell culture medium to create an intermediate concentration.
- Final Dilution: Add the intermediate dilution to the final volume of cell culture medium in your experimental vessel (e.g., 96-well plate, 6-well plate) to reach the target concentration. Mix gently by swirling or pipetting.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO
 to the cell culture medium without Velutin. This is essential to distinguish the effects of
 Velutin from any effects of the solvent.

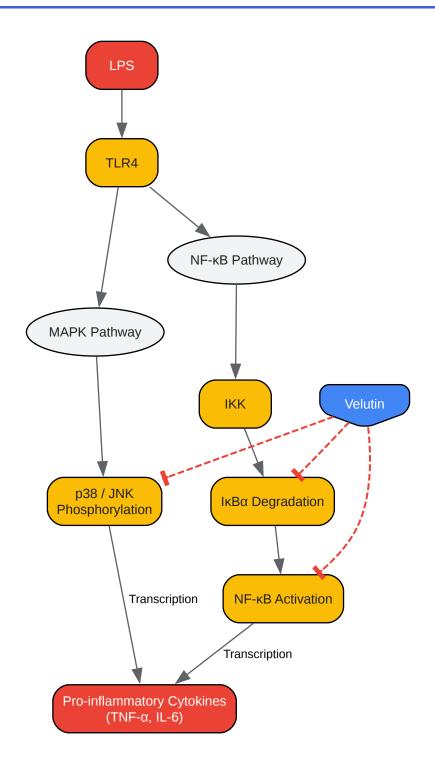
Workflow for Preparing a Working Solution





Prepare Vehicle Control (DMSO)





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References

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- 2. Velutin Wikipedia [en.wikipedia.org]
- 3. Velutin | 25739-41-7 | FV159582 | Biosynth [biosynth.com]
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